

Technical Support Center: Optimizing Roxatidine Acetate Hydrochloride Dosage

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Compound of Interest		
Compound Name:	Roxatidine Acetate Hydrochloride	
Cat. No.:	B1679587	Get Quote

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **roxatidine acetate hydrochloride**. The information is presented in a direct question-and-answer format to address specific issues encountered during experimentation.

Section 1: General Information & Mechanism of Action

Q1: What is roxatidine acetate hydrochloride and what is its primary mechanism of action?

Roxatidine acetate hydrochloride is a prodrug that, upon oral absorption, is rapidly converted by esterases into its active metabolite, roxatidine.[1][2][3] Roxatidine is a potent and competitive histamine H2-receptor antagonist.[4][5][6] Its primary mechanism involves blocking the H2 receptors on the basolateral membrane of gastric parietal cells.[7] This action inhibits histamine-stimulated gastric acid secretion by reducing intracellular cyclic AMP (cAMP) concentrations.[1][2]

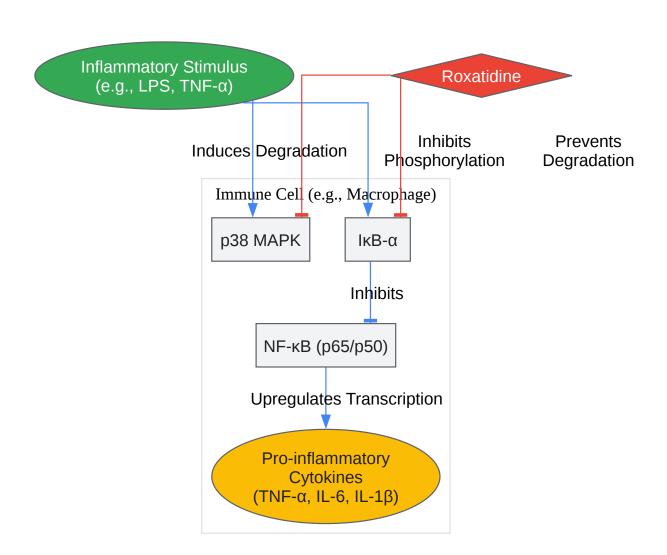
Beyond its effects on gastric acid, roxatidine has demonstrated anti-inflammatory properties.[8] It can suppress inflammatory responses by inhibiting the activation of NF-κB and p38 MAPK signaling pathways.[9]



Q2: What are the key signaling pathways affected by roxatidine?

Roxatidine primarily interferes with two well-documented signaling pathways: the gastric acid secretion pathway in parietal cells and inflammatory signaling cascades in various cell types.







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